

Essential Safety and Logistical Information for Handling 17-Pentatriacontene

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Compound of Interest

Compound Name: 17-Pentatriacontene

Cat. No.: B11968228

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for the use of **17-Pentatriacontene** (CAS No. 6971-40-0), a long-chain alkene.

Physical and Chemical Properties

Understanding the physical and chemical properties of **17-Pentatriacontene** is the first step in safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C35H70	PubChem[1]
Molecular Weight	490.941 g/mol	LookChem[2]
Appearance	Off-white solid	Fisher Scientific[3]
Melting Point	79 - 80 °C / 174.2 - 176 °F	Fisher Scientific[3]
Boiling Point	554°C at 760 mmHg	LookChem[2]
Density	0.818 g/cm ³	LookChem[2]
Flash Point	338.6°C	LookChem[2]
Vapor Pressure	9.46E-12 mmHg at 25°C	LookChem[2]
Solubility	Insoluble in water	Cheméo[4]
XLogP3	18.2	PubChem[1]

Personal Protective Equipment (PPE)

Due to the limited specific toxicity data for **17-Pentatriacontene**, it is prudent to handle it with a standard level of care for non-volatile organic compounds. The following PPE is recommended to minimize exposure.

PPE Category	Recommended Equipment	Justification
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects against accidental splashes or dust particles entering the eyes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.	Prevents direct skin contact.
Respiratory Protection	Generally not required under normal handling of the solid. Use a NIOSH-approved respirator if creating dust or aerosols.	The low vapor pressure suggests a low inhalation risk at room temperature.
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.	Prevents direct skin contact.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **17-Pentatriacontene** and ensuring a safe laboratory environment.

Handling:

- **Engineering Controls:** Handle in a well-ventilated area. A fume hood is recommended if heating the substance or if there is a potential for aerosolization.
- **Personal Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- **Spill Procedures:** For small spills, sweep up the solid material, taking care to avoid creating dust, and place it in a designated waste container.

Storage:

- **Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.

- Incompatibilities: Keep away from strong oxidizing agents.

Disposal Plan

The disposal of **17-Pentatriacontene** and its waste must be conducted in accordance with local, state, and federal regulations. As a long-chain hydrocarbon, it should not be disposed of down the drain.

Waste Categorization:

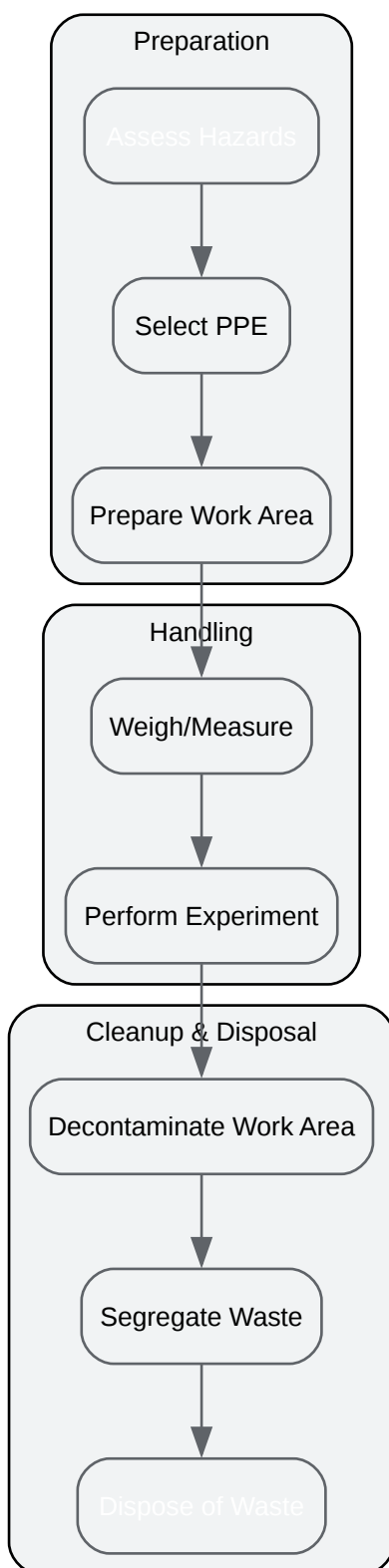
- Solid Waste: Unused or contaminated **17-Pentatriacontene** should be collected in a labeled, sealed container for hazardous waste.
- Liquid Waste: Solutions containing **17-Pentatriacontene** should be collected in a designated, labeled container for non-halogenated organic waste.

Disposal Route:

- All waste containing **17-Pentatriacontene** should be disposed of through a licensed hazardous waste disposal company.

Visual Workflow for Handling 17-Pentatriacontene

The following diagram outlines the standard workflow for safely handling **17-Pentatriacontene** in a laboratory setting.

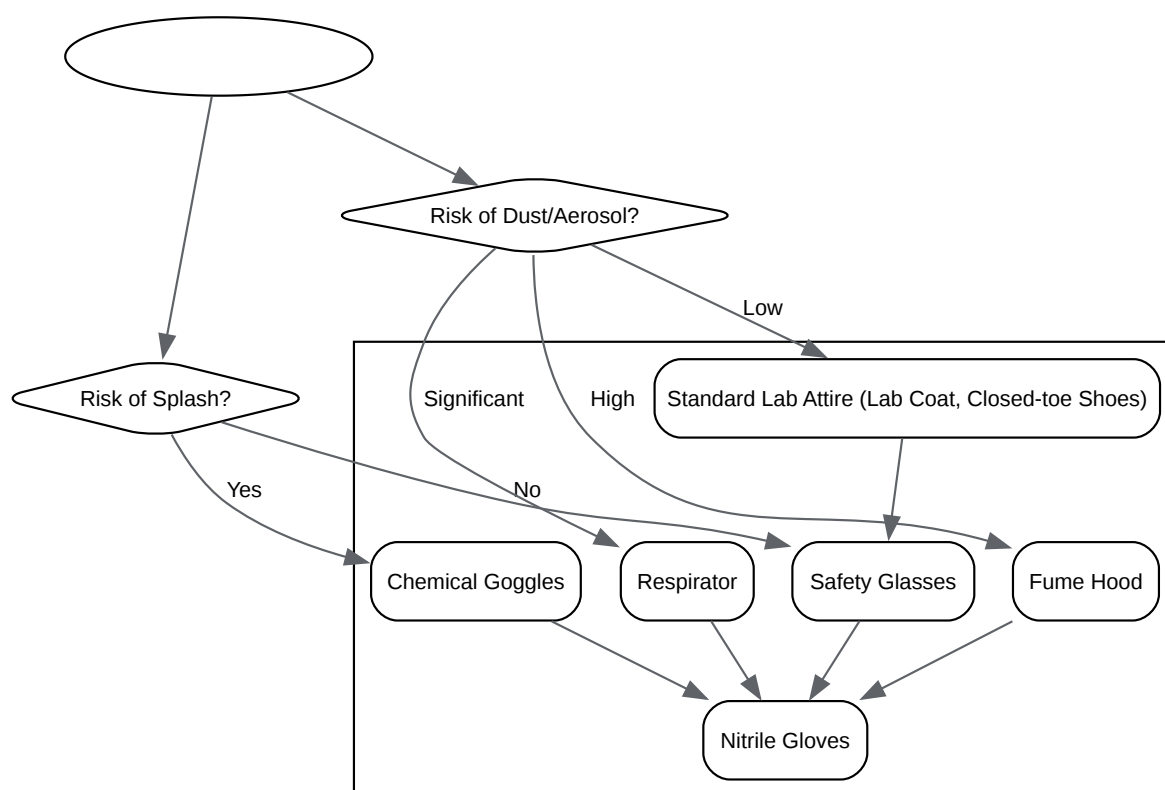


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Caption: Standard operational workflow for handling **17-Pentatriacontene**.

Decision Logic for Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is based on a risk assessment of the planned experimental procedure. This diagram illustrates the decision-making process.



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Caption: Decision tree for selecting appropriate PPE for **17-Pentatriacontene**.

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